

Comprehensive Application Notes and Protocols: Cyprosulfamide and Thiencarbazone-Methyl Herbicide Combination

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Compound Focus: Cyprosulfamide

CAS No.: 221667-31-8

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Introduction to the Herbicide-Safener Combination

The strategic partnership between **thiencarbazone-methyl** (TCM) and **cyprosulfamide** (CSA) represents a significant advancement in selective herbicide technology for modern agriculture. This combination integrates the effective weed control properties of TCM, a herbicide from the sulfonylaminocarbonyl-triazolinone chemical class, with the protective safening activity of CSA, which selectively enhances crop tolerance. The development of this herbicide-safener system addresses a fundamental challenge in chemical weed management: achieving effective control of problematic weeds while maintaining the safety of valuable cereal crops, particularly corn. This combination enables the use of an otherwise broadly effective herbicide in sensitive crops through **selective metabolic enhancement**, allowing growers to combat resistant weed populations while minimizing crop injury concerns.

The commercial introduction of this combination has expanded the tools available for integrated weed management programs, especially in corn production systems where selective weed control is economically critical. The scientific foundation for this partnership rests on the differential metabolism of both components between crop and weed species, creating a window of selectivity that can be exploited for agricultural benefit. These application notes provide researchers and development professionals with comprehensive

technical information, experimental protocols, and mechanistic insights to support the appropriate use and further investigation of this herbicide-safener combination.

Chemical Properties and Composition

Thiencarbazone-methyl (TCM) Characteristics

Thiencarbazone-methyl is a selective systemic herbicide belonging to the sulfonylaminocarbonyl-triazolinones chemical class. The compound is characterized by its **broad-spectrum activity** against numerous grass and broadleaf weeds, primarily through inhibition of the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS). This enzyme is crucial in the biosynthesis of branched-chain amino acids (valine, leucine, and isoleucine) in plants. The chemical structure of TCM features a **thienyl-sulfonylaminocarbonyl** backbone combined with **triazolinone** heterocycles, which contributes to its biological activity and selective properties. TCM is typically applied at relatively low use rates compared to older herbicide chemistries, aligning with modern trends toward reduced environmental loading of active ingredients while maintaining efficacy.

Cyprosulfamide (CSA) Safener Profile

Cyprosulfamide is classified as a **safener** (also termed antidote or protector) rather than a herbicide, with its primary function being the selective enhancement of crop tolerance to certain herbicides, particularly TCM. Chemically, CSA is a sulfonylcarboxamide compound with the IUPAC name **N-[4-(cyclopropylcarbamoyl)phenylsulfonyl]-o-anisamide** and molecular formula $C_{18}H_{18}N_2O_5S$, corresponding to a molecular mass of 374.41 g/mol [1]. The compound exists as a solid at room temperature and features structural elements that facilitate its biological activity, including a **cyclopropylcarbamoyl** moiety and **methoxybenzamide** group. CSA's safening activity is mediated through the **acceleration of herbicide detoxification** processes in protected crops, specifically through the induction or enhancement of metabolic enzymes that rapidly convert the herbicide to non-phytotoxic forms before it can reach its target site in sufficient quantities to cause injury.

Table 1: Physicochemical Properties of Thiencarbazone-methyl and **Cyprosulfamide**

Property	Thiencarbazone-methyl	Cyprosulfamide
Chemical Class	Sulfonylaminocarbonyl-triazolinone	Sulfonylcarboxamide
Primary Activity	Herbicide (ALS inhibitor)	Safener
Molecular Formula	Information limited in search results	C ₁₈ H ₁₈ N ₂ O ₅ S
Molecular Weight	Information limited in search results	374.41 g/mol
CAS Registry Number	Information limited in search results	221667-31-8
Mode of Action	Inhibition of acetolactate synthase (ALS)	Acceleration of herbicide detoxification

Mechanism of Action and Selectivity

Herbicidal Activity of Thiencarbazone-methyl

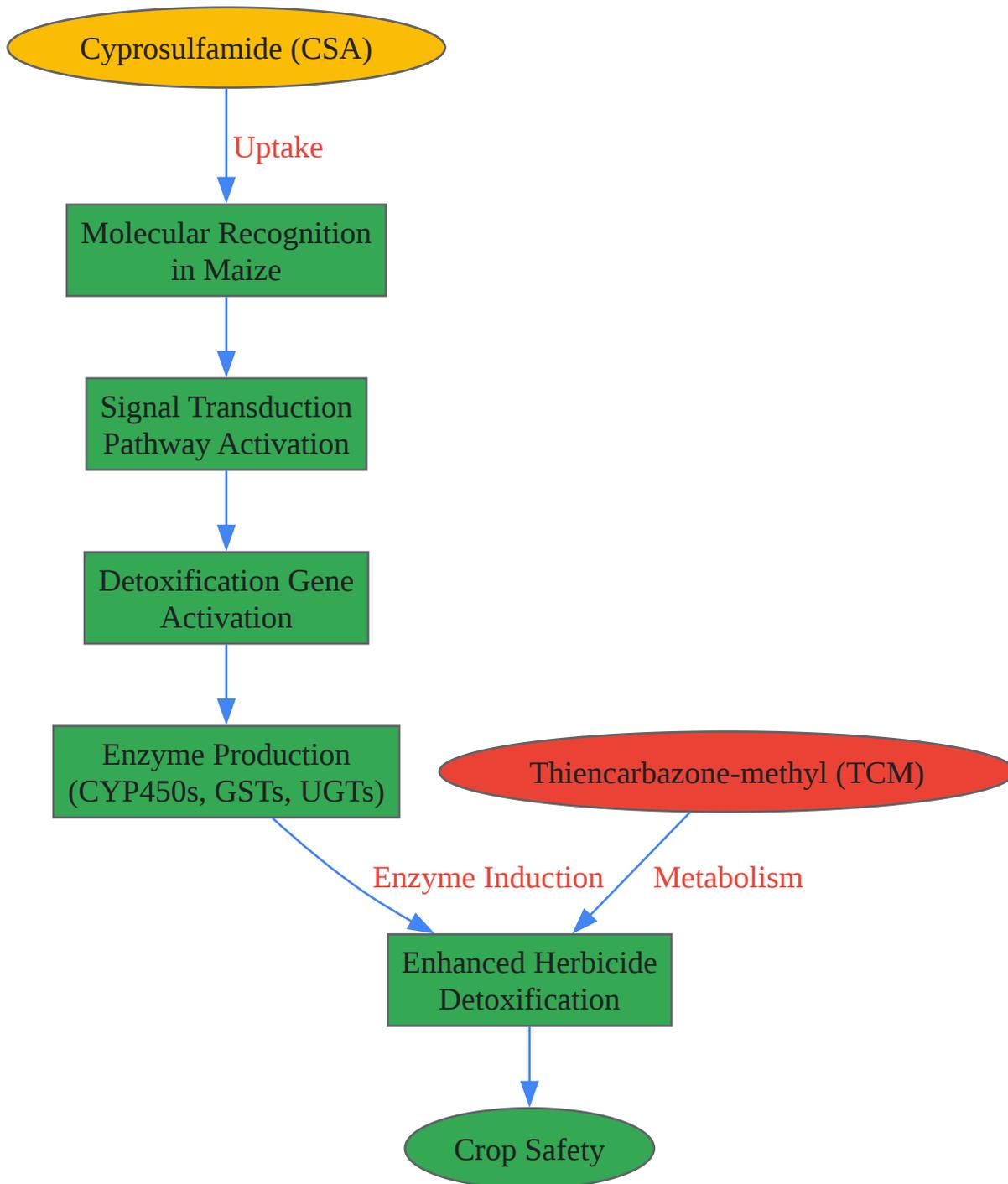
The primary mechanism of action of **thiencarbazone-methyl** involves the inhibition of the **acetolactate synthase (ALS)** enzyme, also known as acetoxyacid synthase (AHAS). This enzyme catalyzes the first common step in the biosynthesis of the branched-chain amino acids valine, leucine, and isoleucine. By competitively inhibiting ALS, TCM disrupts protein synthesis and cell division in susceptible plants, leading to the cessation of growth and eventual plant death. The herbicide is absorbed primarily through foliage and roots and is translocated throughout the plant via the xylem and phloem systems. The **selective activity** of TCM between crops and weeds is determined by differential metabolism rates, with tolerant species able to rapidly detoxify the herbicide before it reaches inhibitory concentrations at the target site.

Safening Mechanism of Cyprosulfamide

Cyprosulfamide functions as a safener through the selective enhancement of **herbicide metabolic detoxification** pathways in protected crops. Research has demonstrated that CSA protects maize, but not

wheat, from injury caused by thien carbazon-methyl, and this protection correlates with selectively enhanced detoxification of the herbicide in maize [2]. The safener undergoes more rapid metabolism in maize compared to wheat, with the formation of specific hydroxylated metabolites. Studies utilizing the nsf1 mutant sweetcorn line have revealed that the hydroxylation of CSA is partially mediated by the **cytochrome P450 enzyme CYP81A9** [2]. Interestingly, while this oxidative metabolism correlates with safening activity, the primary metabolites of CSA themselves are inactive as safeners, suggesting that the parent CSA molecule is responsible for initiating the protective response.

The current model suggests that CSA is recognized by specific receptor systems in maize (but not in wheat), triggering a signaling cascade that results in the upregulation of herbicide detoxifying enzymes, including cytochrome P450 monooxygenases, glutathione S-transferases, and glycosyltransferases. These enhanced metabolic pathways rapidly convert TCM to non-phytotoxic metabolites before it can inhibit ALS activity. The subsequent oxidative metabolism of CSA then leads to its inactivation, demonstrating that cytochrome P450s regulate the activity of safeners as well as herbicides, creating a complex regulatory network that determines ultimate crop selectivity [2].



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Figure 1: Mechanism of **Cyprosulfamide** Safening Activity in Maize. CSA is recognized in maize cells, triggering signal transduction that activates detoxification genes, resulting in production of metabolic enzymes that enhance TCM detoxification, ultimately providing crop safety.

Analytical Methods and Residue Analysis

Sample Preparation and Extraction Protocol

The simultaneous determination of thien carbazone-methyl and **cyprosulfamide** residues in corn matrices requires careful sample preparation to ensure accurate quantification. The following protocol has been adapted from published methodologies for residue analysis in corn grain and corn green mass [3] [4]:

- **Sample Homogenization:** Representative samples of corn grain or green plant material should be thoroughly homogenized using appropriate laboratory milling or grinding equipment to achieve consistent particle size distribution.
- **Extraction Procedure:** Accurately weigh 10.0 g of homogenized sample into a suitable extraction vessel. Add 50 mL of chloroform and 20 mL of appropriate aqueous buffer (pH optimized based on target analytes). The extraction should be performed using mechanical shaking for 30 minutes at room temperature ($20 \pm 1^\circ\text{C}$) to ensure efficient partitioning of analytes between organic and aqueous phases.
- **Phase Separation and Recovery:** After extraction, allow the phases to separate completely. Carefully collect the chloroform phase containing the target analytes. The aqueous phase may be re-extracted with an additional portion of chloroform if necessary to improve recovery.
- **Cleanup and Concentration:** The combined chloroform extracts may require cleanup using appropriate solid-phase extraction (SPE) cartridges if matrix interference is observed. Gently evaporate the chloroform extract to near dryness under a stream of nitrogen at ambient temperature and reconstitute in a suitable solvent compatible with the subsequent chromatographic analysis.

HPLC Analysis Conditions

The quantitative determination of thien carbazone-methyl and **cyprosulfamide** can be achieved using reversed-phase high-performance liquid chromatography (HPLC) with appropriate detection methods [3] [4]:

- **Chromatographic System:** Utilize an HPLC system equipped with a reversed-phase C18 column (250 mm × 4.6 mm, 5 μm particle size or equivalent) maintained at constant temperature (e.g., 30°C).
- **Mobile Phase:** Employ a gradient elution program with mobile phase A (aqueous component, e.g., 0.1% formic acid in water) and mobile phase B (organic component, e.g., acetonitrile or methanol). A typical gradient might start at 30% B, increasing to 80% B over 15-20 minutes, followed by column re-equilibration.
- **Detection:** Detection can be accomplished using UV absorbance at appropriate wavelengths or mass spectrometric detection for enhanced specificity and sensitivity. For MS detection, multiple reaction monitoring (MRM) transitions should be optimized for each analyte.
- **Quantification:** Prepare matrix-matched calibration standards covering the expected concentration range of samples. The recovery rates for this method typically range from **72-88%** for both analytes across different corn matrices [4], with limits of quantification sufficient to determine concentrations at or below the maximum residue limits established for corn.

Table 2: Analytical Performance Characteristics for Residue Determination in Corn Matrices

Parameter	Thiencarbazone-methyl	Cyprosulfamide
Extraction Efficiency	72-88%	72-88%
Linearity Range	Information limited in search results	Information limited in search results
Limit of Quantification	Meets regulatory MRL requirements	Meets regulatory MRL requirements
Precision (RSD)	Information limited in search results	Information limited in search results
Key Method Considerations	pH-dependent extraction optimization	pH-dependent extraction optimization

Application Guidelines and Protocols

Field Application Specifications

The combination of thien carbazone-methyl and **cyprosulfamide** has been developed primarily for use in corn (maize) production systems, providing both pre-emergence and early post-emergence weed control. Application should be timed to coincide with early weed growth stages for optimal efficacy while maintaining crop safety. The following guidelines are compiled from patent literature and research studies [5] [2]:

- **Application Timing:** Apply pre-emergence to early post-emergence (up to 4-leaf stage of corn). Post-emergence applications should target weeds at their most susceptible growth stages, typically from germination through the 2-4 leaf stage for annual grasses and small-seeded broadleaf weeds.
- **Application Method:** Use standard ground application equipment with flat-fan nozzles calibrated to deliver the appropriate spray volume. Carrier volumes of 200-300 L/ha are typically recommended for adequate coverage.
- **Environmental Considerations:** Applications should be made under conditions that minimize drift to sensitive non-target areas. Soil moisture is important for optimal pre-emergence activity, as it facilitates herbicide mobilization into the weed germination zone.

Use Rates and Combinations

The combination of thien carbazone-methyl with **cyprosulfamide** is often further combined with other herbicide active ingredients to broaden the spectrum of weed control and address resistance management concerns. The specific use rates may vary according to local regulations, soil characteristics, and target weed spectrum.

*Table 3: Typical Application Rates for Thien carbazone-methyl and **Cyprosulfamide** in Corn*

Application Scenario	Thiencarbazono-methyl Rate (g a.i./ha)	Cyprosulfamide Rate (g a.i./ha)	Additional Components
Pre-emergence in Corn	Information limited in search results	Information limited in search results	Often combined with isoxaflutole or other herbicides
Post-emergence in Corn	Information limited in search results	Information limited in search results	Sometimes combined with other post-emergence herbicides
Weed Resistance Management	Lower rates may be used in combination with other modes of action	Proportional to TCM rate	Multiple herbicide sites of action recommended

Environmental Fate and Ecotoxicology

Environmental Fate Properties

While comprehensive environmental fate data for **cyprosulfamide** are limited in the available search results, the compound is recognized as a safener with specific application patterns that typically result in lower environmental loading compared to herbicides. The environmental fate profile suggests that CSA presents minimal environmental concerns when used according to label directions [1]. Key aspects of its environmental behavior include:

- **Soil Interactions:** **Cyprosulfamide** is expected to undergo microbial degradation in soil, with the rate dependent on soil characteristics, moisture, and temperature conditions. The compound is a solid at room temperature with relatively low volatility, suggesting minimal losses through volatilization after application.
- **Mobility Potential:** The physicochemical properties of CSA will influence its mobility in soil environments and potential for movement to groundwater. While specific data on sorption coefficients (Koc) are not provided in the available resources, the structural features suggest moderate soil binding capacity.

- **Persistence:** Based on its classification as a safener with specific metabolic targets in plants, CSA is not expected to be highly persistent in the environment, though specific half-life (DT₅₀) values under field conditions are not available in the searched literature.

Ecotoxicological Profile

The ecotoxicological profile of **cyprosulfamide**, as available from the searched resources, indicates a generally favorable environmental safety profile:

- **Avian Toxicity:** Based on its mode of action and chemical class, CSA is expected to have low acute toxicity to birds, though specific LD₅₀ values are not provided in the available search results [1].
- **Aquatic Toxicity:** Testing with *Cyprinodon variegatus* (a marine fish species) showed an acute 96-hour LC₅₀ of > **106 mg/L**, indicating low toxicity to aquatic vertebrates [1].
- **Bee Safety:** As a safener targeting specific plant metabolic pathways, CSA is expected to have minimal impact on honeybees and other pollinators when used according to label directions, though specific study results are not available in the searched literature.
- **Earthworm Toxicity:** Available data suggest low toxicity to earthworms and other soil organisms, consistent with its specific biochemical mode of action that targets plant-specific metabolic pathways.

Research Applications and Experimental Considerations

Protocol for Investigating Safener-Herbicide Interactions

Researchers studying the mechanism of safener action or screening new safener candidates can utilize the following experimental protocol adapted from published investigations of **cyprosulfamide** activity [2]:

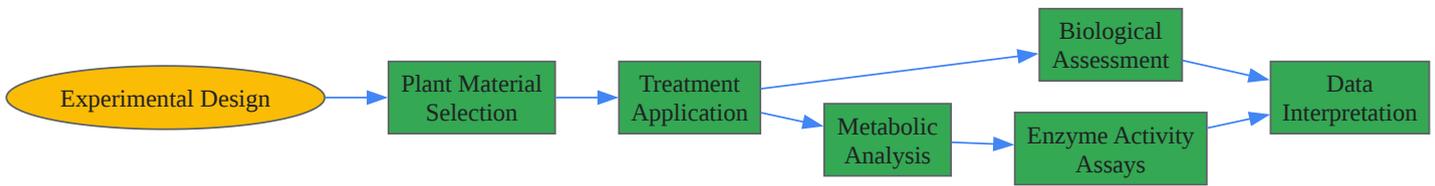
- **Plant Material Selection:** Utilize maize varieties with known sensitivity to thien carbazon-methyl. For comparative studies, include wheat as a non-responsive species to demonstrate selectivity. Mutant lines such as nsf1 sweetcorn can be employed to investigate specific metabolic pathways.

- **Treatment Applications:** Apply thien carbazone-methyl at rates that cause approximately 70-80% injury in unprotected plants (typically 20-100 g a.i./ha depending on sensitivity). Co-apply **cyprosulfamide** at various safener:herbicide ratios (typically 1:1 to 1:3) to establish dose-response relationships.
- **Assessment Parameters:** Evaluate visual injury symptoms (chlorosis, necrosis, stunting) on a standardized scale (0-100%) at 7, 14, and 21 days after treatment. Measure fresh weight biomass at 21 days to quantify protective effects. For metabolic studies, harvest leaf tissue at 6, 24, and 48 hours after treatment for herbicide residue analysis and enzyme activity assays.

Metabolic Studies Protocol

To investigate the metabolic basis of safener activity, the following detailed protocol can be implemented:

- **Tissue Collection and Preparation:** Harvest plant tissues (roots, shoots) at specified time intervals after treatment. Flash-freeze in liquid nitrogen and store at -80°C until analysis. Homogenize frozen tissue using a pre-cooled mortar and pestle or mechanical homogenizer.
- **Metabolite Extraction:** Extract metabolites using appropriate solvents (e.g., methanol:water mixtures) with repeated sonication and centrifugation. Concentrate extracts under nitrogen gas and reconstitute in chromatography-compatible solvents.
- **Analytical Separation and Detection:** Utilize HPLC-MS/MS systems for separation and detection of parent compounds and metabolites. For CSA metabolites, monitor hydroxylated derivatives and conjugate formation. For TCM, monitor principal metabolites including desmethyl derivatives and sugar conjugates.
- **Enzyme Activity Assays:** Prepare microsomal fractions for cytochrome P450 activity assessments or cytosolic fractions for glutathione S-transferase assays using standard biochemical techniques with appropriate substrates and controls.



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Figure 2: Experimental Workflow for Investigating Safener-Herbicide Interactions. The protocol progresses from plant selection through treatment application to comprehensive biological and metabolic assessment, culminating in data interpretation.

Regulatory Status and Considerations

The regulatory status of thien carbazole-methyl and **cyprosulfamide** varies across jurisdictions, with approvals typically granted for use in corn production systems. Regulatory professionals should consult specific national authorities for current registration status and approved uses. Key regulatory considerations include:

- **Maximum Residue Limits (MRLs):** MRLs have been established for thien carbazole-methyl and **cyprosulfamide** in various crops, including corn grain and forage. The analytical method described in Section 4 has been validated to determine residues at or below established MRLs [4].
- **Toxicological Classifications:** Based on available data, these compounds are generally classified as having low acute toxicity, though specific classifications may vary by regulatory agency.
- **Environmental Risk Assessments:** Regulatory approvals typically require comprehensive environmental fate and ecotoxicological assessments, with the available data supporting the favorable environmental profile of this herbicide-safener combination.

Conclusion

The combination of thien carbazole-methyl and **cyprosulfamide** represents a scientifically advanced approach to selective weed control in corn production systems. The partnership between an effective ALS-inhibiting herbicide and a metabolically targeted safener demonstrates how understanding biochemical selectivity mechanisms can enable effective weed management while maintaining crop safety. The analytical methods, application guidelines, and research protocols provided in these application notes offer researchers and development professionals the technical foundation for appropriate implementation, investigation, and advancement of this technology. Future research directions may include further elucidation of the molecular signaling pathways involved in safener activity, exploration of additional crop-safener-herbicide combinations, and development of formulations that optimize the performance and environmental characteristics of this valuable weed management tool.

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